

Chemical and Physical Properties of 2-Methyl-4-octanone

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Compound Focus: 2-Methyl-4-octanone

CAS No.: 7492-38-8

Cat. No.: S1896240

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The table below summarizes the key identifiers and physical properties for your research and development work.

Property	Value / Description
CAS Registry Number	7492-38-8 [1] [2]
Molecular Formula	C ₉ H ₁₈ O [1] [2]
IUPAC Name	2-methyloctan-4-one [1] [3]
Molecular Weight	142.24 g/mol [1] [2]
Boiling Point	180°C [1] [3]
SMILES	CCCCC(=O)CC(C)C [1] [3]
Recommended Storage	Away from oxidizing agents, in a cool, dry, well-sealed container at ambient temperatures [1] [3]

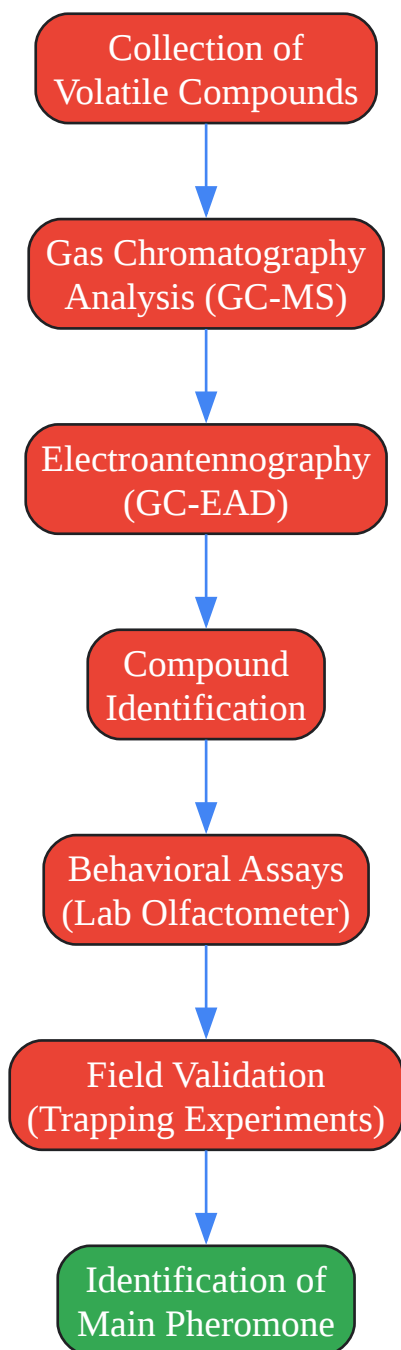
Applications and Experimental Context

Beyond its use as a standard chemical intermediate, **2-Methyl-4-octanone** has a specific and notable role in entomological research.

- **Primary Research Use:** The search results consistently document its application as a **building block for proteomics research and a pharmaceutical intermediate** [1] [3] [4]. This suggests its utility in synthetic and analytical chemistry workflows.
- **Role in Aggregation Pheromone:** A study on the *Metamasius spinothrae* weevil identified **2-Methyl-4-octanone** as one of four compounds released by males [5]. Behavioral tests showed that the activity of such compounds (attractive, neutral, or repellent) is highly concentration-dependent [5]. The study concluded that another compound in the blend, 2-hydroxy-2-methyl-4-heptanone, was the main attractant, indicating that **2-Methyl-4-octanone** likely plays a secondary role in the pheromone blend [5].

Experimental Workflow for Pheromone Research

The following diagram illustrates the general experimental methodology from the cited study for identifying and validating the role of a compound like **2-Methyl-4-octanone** in a biological system.



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Experimental workflow for pheromone identification and validation.

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References

1. - 2 - Methyl - 4 , 99% 5 g | Buy Online | Fisher Scientific octanone [fishersci.com]
2. - 4 , Octanone - 2 methyl [webbook.nist.gov]
3. - 2 - Methyl - 4 , 99%, Thermo Scientific... | Fisher Scientific octanone [fishersci.ca]
4. - 2 - Methyl - 4 | CAS 7492-38-8 | SCBT - Santa Cruz... octanone [scbt.com]
5. The Aggregation Pheromone of *Metamasius spino*lae (Coleoptera...) [pubmed.ncbi.nlm.nih.gov]

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